

3,5-Dichlorobenzoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3,5-Dichlorobenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety precautions, handling procedures, and toxicological profile of **3,5-Dichlorobenzoic acid**. The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely and effectively.

Chemical and Physical Properties

3,5-Dichlorobenzoic acid is a white to off-white crystalline solid.^{[1][2][3][4]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₇ H ₄ Cl ₂ O ₂	[3][5][6]
Molecular Weight	191.01 g/mol	[2][3][5][6]
Melting Point	184-187 °C	[2][5]
Boiling Point	309.1 ± 22.0 °C at 760 mmHg	[5]
Flash Point	140.7 ± 22.3 °C	[5]
Water Solubility	Sparingly soluble	
pKa	3.46 ± 0.10 (Predicted)	[3]
Appearance	White to beige powder/crystals	[2][3][4]

Hazard Identification and Classification

3,5-Dichlorobenzoic acid is classified as a hazardous substance. The primary routes of exposure are inhalation of dust, skin contact, and eye contact.[2] It is an irritant to the skin, eyes, and respiratory system.[2][4]

GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classification for **3,5-Dichlorobenzoic acid**:

Hazard Class	Hazard Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source: ECHA C&L Inventory[7]

NFPA 704 Rating

The National Fire Protection Association (NFPA) 704 diamond provides a quick visual representation of the hazards associated with a chemical.

Category	Rating	Description
Health	2	Can cause temporary incapacitation or residual injury.
Flammability	1	Must be preheated before ignition can occur.
Instability	0	Normally stable, even under fire conditions.
Special Hazards	-	No special hazards.

Source: Cole-Parmer MSDS (estimated)[2]

Experimental Protocols for Hazard Assessment

The hazard classifications of **3,5-Dichlorobenzoic acid** are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity - OECD Test Guideline 420, 423, or 425

While specific LD50 data for oral exposure is not readily available in all literature, one source indicates a subcutaneous LD50 in mice of 250 mg/kg.[5] The general procedure for determining acute oral toxicity follows OECD guidelines.[8]

Methodology:

- Test Species: Typically, rats are the preferred rodent species.[9]

- Procedure: A single dose of the substance is administered by oral gavage to a group of fasted animals.[10] The test is conducted in a stepwise manner, using a minimum number of animals.[11] The starting dose is selected based on available information to avoid lethal doses where possible.[10][12]
- Observation: Animals are observed for mortality, clinical signs of toxicity, and behavioral changes for at least 14 days.[12] Observations are made frequently on the day of dosing and daily thereafter.[12]
- Endpoint: The study allows for the determination of the LD50 (the statistically derived single dose that can be expected to cause death in 50% of the animals) or classification into a specific toxicity category based on the observed mortality.[9]

Skin Irritation - OECD Test Guideline 404 or 439 (In Vitro)

3,5-Dichlorobenzoic acid is classified as a skin irritant.[7] This determination is typically made using methods outlined in OECD Test Guideline 404 (in vivo) or, increasingly, through in vitro methods like OECD TG 439.[13][14]

Methodology (In Vitro - OECD TG 439):

- Test System: The test utilizes a reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin.[13][15][16]
- Procedure: The test chemical is applied topically to the surface of the RhE tissue.[15][16] After a specific exposure period, the chemical is removed, and the tissue is incubated.[16]
- Viability Assessment: Cell viability is measured by the enzymatic conversion of a vital dye (e.g., MTT) into a colored product, which is then quantified.[16]
- Classification: A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is an irritant.[16]

Eye Irritation - OECD Test Guideline 405

The serious eye irritation potential of **3,5-Dichlorobenzoic acid** is determined following protocols such as OECD Test Guideline 405.[17]

Methodology:

- **Test Species:** The albino rabbit is the recommended animal model for this test.[\[17\]](#)
- **Procedure:** A single dose of the test substance is applied into the conjunctival sac of one eye of the animal.[\[17\]](#)[\[18\]](#)[\[19\]](#) The other eye serves as an untreated control.[\[17\]](#)[\[18\]](#)
- **Observation:** The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) after application to assess ocular reactions such as redness, swelling, and corneal opacity.[\[19\]](#)
- **Classification:** The severity, persistence, and reversibility of the ocular lesions are evaluated to classify the substance's irritation potential.[\[19\]](#)

Safe Handling and Storage

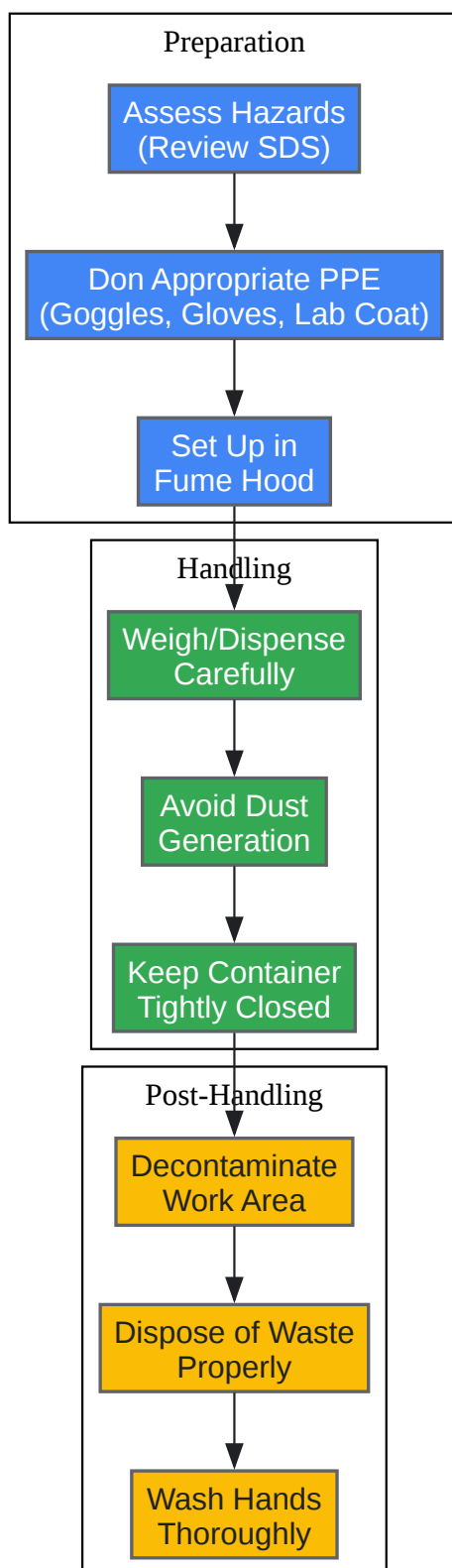
Adherence to proper handling and storage procedures is critical to minimize the risk of exposure.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[\[2\]](#)
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the workstation.[\[2\]](#)

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Wear appropriate chemical safety goggles or a face shield that meets OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)
- **Skin Protection:** Wear appropriate protective gloves and a lab coat or other protective clothing to prevent skin contact.[\[2\]](#)
- **Respiratory Protection:** If engineering controls are insufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator should be used in accordance with OSHA's respiratory protection program (29 CFR 1910.134).[\[2\]](#)



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Caption: Workflow for the safe handling of **3,5-Dichlorobenzoic acid**.

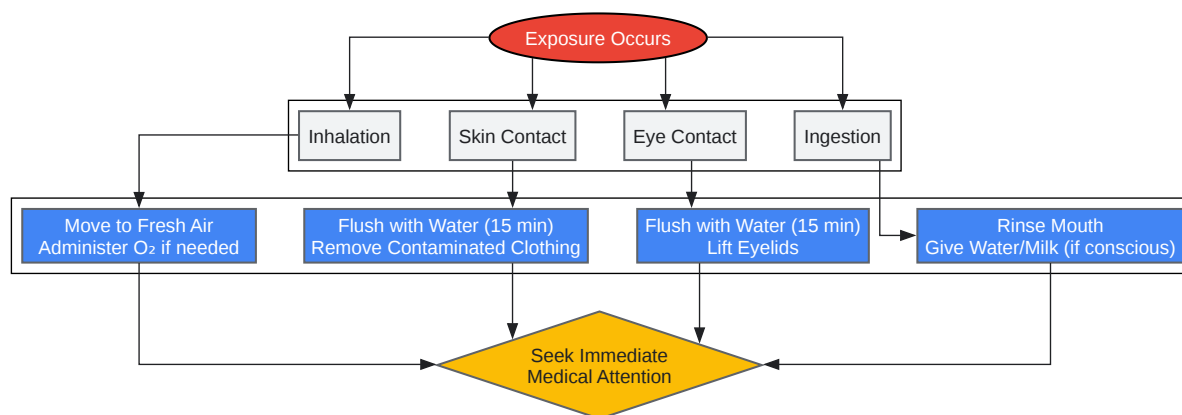
Storage

- Store in a tightly closed container.[\[2\]](#)
- Keep in a cool, dry, and well-ventilated area.[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

First Aid Measures

In the event of exposure, immediate action is crucial.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[\[2\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)



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Caption: First aid procedures for exposure to **3,5-Dichlorobenzoic acid**.

Accidental Release and Firefighting

Accidental Release Measures

- Spills/Leaks: Vacuum or sweep up the material and place it into a suitable disposal container.
[2]
- Avoid generating dust.[2]
- Ensure adequate ventilation.[2]
- Wear appropriate personal protective equipment as outlined in Section 4.2.

Firefighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[2]

- Hazards from Combustion: During a fire, irritating and highly toxic gases, such as hydrogen chloride and carbon monoxide, may be generated.[2]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

Stability and Reactivity

- Chemical Stability: **3,5-Dichlorobenzoic acid** is stable at room temperature in closed containers under normal storage and handling conditions.[2]
- Conditions to Avoid: Avoid dust generation and excess heat.[2]
- Incompatible Materials: It is incompatible with strong oxidizing agents.[2]
- Hazardous Decomposition Products: Hazardous decomposition products include hydrogen chloride, carbon monoxide, and carbon dioxide.[2]

Toxicological Information

The primary toxicological concerns with **3,5-Dichlorobenzoic acid** are its irritant effects on the skin, eyes, and respiratory system.[2]

Route of Exposure	Effect
Inhalation	Causes respiratory tract irritation.
Skin	Causes skin irritation.
Eyes	Causes serious eye irritation.
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.

Source: Cole-Parmer MSDS[2]

Acute Toxicity:

- LD50 (Subcutaneous, Mouse): 250 mg/kg[5]

Carcinogenicity:

- This substance is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[2]

Disposal Considerations

Dispose of waste and contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Chemical waste should be handled by a licensed disposal company.

This guide is intended to provide a thorough overview of the safety and handling of **3,5-Dichlorobenzoic acid**. It is imperative that all personnel handling this chemical are familiar with its hazards and follow all recommended safety procedures. Always refer to the most current Safety Data Sheet (SDS) for this product before use.

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